Safety data sheet (SDS) for (2-Methoxyethyl)boronic acid

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Compound of Interest

Compound Name:	*(2-Methoxyethyl)boronic acid*
Cat. No.:	*B11924233*

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Topic: Technical Stewardship Guide: **(2-Methoxyethyl)boronic acid** CAS: 16351-74-9
Document Type: Technical Whitepaper & Risk Management Protocol

Executive Summary & Chemical Architecture

Strategic Context: **(2-Methoxyethyl)boronic acid** is a specialized organoboron reagent used primarily in Suzuki-Miyaura cross-coupling reactions. Its value lies in the introduction of the 2-methoxyethyl motif—a polar, non-ionizable side chain often employed in medicinal chemistry to modulate lipophilicity (

) and improve metabolic stability compared to simple alkyl chains.

Unlike standard aryl boronic acids, alkyl boronic acids possess unique stability profiles and reactivity patterns that require specific handling protocols to maintain reagent integrity and ensure operator safety.

Chemical Identity:

- IUPAC Name: **(2-Methoxyethyl)boronic acid**
- CAS Number: 16351-74-9

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- Molecular Formula:
- Molecular Weight: 103.91 g/mol
- Structure:
- Physical State: White to off-white solid (often hygroscopic).

Technical Insight – The "Boroxine Cycle": Free alkyl boronic acids exist in a dynamic equilibrium with their dehydrated trimeric form, known as boroxines. This dehydration is reversible but can alter stoichiometry in precision synthesis.

Operational Implication: Analytical samples (NMR) should often be run with a drop of

to shift the equilibrium fully to the monomeric acid species for accurate integration.

Comprehensive Hazard Analysis (Mechanistic Toxicology)

While standard Safety Data Sheets (SDS) classify this compound based on acute effects, a "Senior Scientist" approach requires evaluating structural alerts.

Regulatory Classification (GHS)

Based on homologous alkyl boronic acids, the baseline classification is Warning.

Hazard Code	Description	Mechanistic Cause
H315	Causes skin irritation	Acidic nature of the empty p-orbital on Boron Lewis acid interaction with skin proteins.
H319	Causes serious eye irritation	Mucosal membrane desiccation and pH alteration.
H335	May cause respiratory irritation	Inhalation of fine dusts triggers bronchial inflammation.
H302	Harmful if swallowed	General toxicity of organoboron metabolites.

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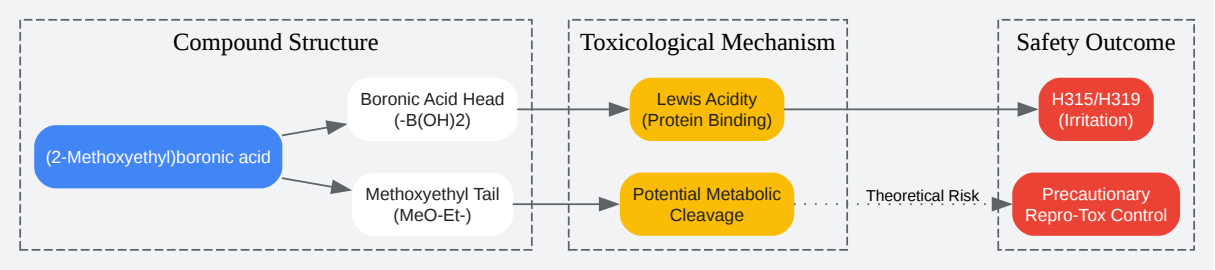
The "Methoxyethyl" Structural Alert (Expert Insight)

The 2-methoxyethyl side chain (

) is structurally analogous to 2-Methoxyethanol (EGME), a known reproductive toxicant and teratogen.

- Risk Hypothesis: While specific metabolic data for CAS 16351-74-9 may be limited, metabolic cleavage of the C-B bond (oxidative deboronation) could theoretically release 2-methoxyethanol derivatives in vivo.
- Precautionary Principle: Treat this compound with the same exposure controls used for reproductive toxins, particularly for personnel who are pregnant or planning to conceive.

Visualized Hazard Logic



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Figure 1: Structural Activity Relationship (SAR) analysis driving the safety protocols.

Safe Handling & Storage Architecture

To ensure both safety and reagent efficacy (preventing protodeboronation), the following "Self-Validating" protocol is recommended.

Storage Protocol

- Temperature: 2°C to 8°C (Refrigerator). Why? Retards the kinetics of dehydration to boroxine and oxidative degradation.

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- Atmosphere: Inert Gas (Argon/Nitrogen). Why? Alkyl boronic acids are susceptible to slow oxidation by atmospheric oxygen, converting them to the corresponding alcohol (

) and boric acid.

- Container: Tightly sealed glass with Parafilm or Teflon tape.

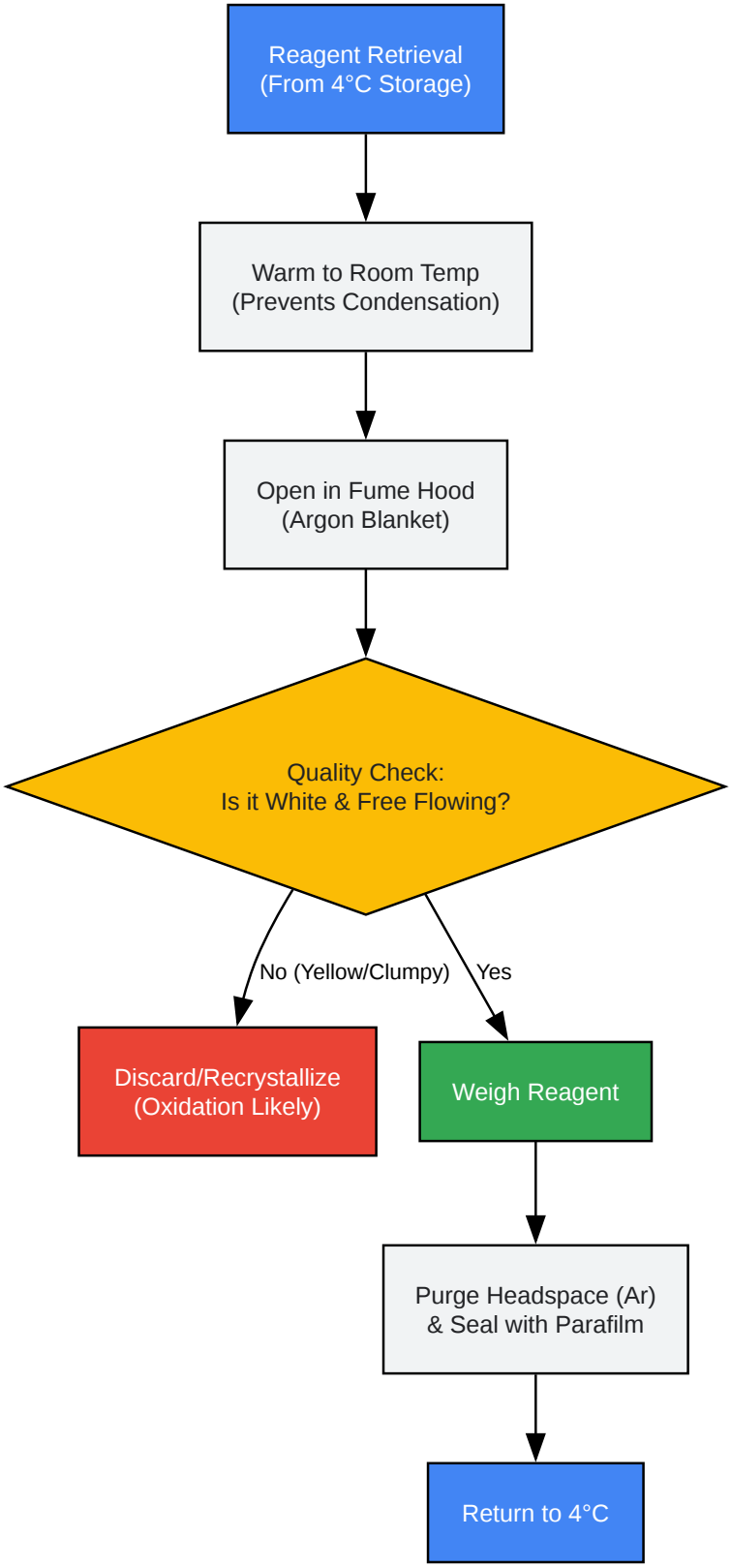
Operational Workflow (The "Self-Validating" System)

Before any reaction, the researcher must validate the reagent quality.

- Visual Check: Product must be white/off-white. Yellowing indicates oxidation.
- Solubility Check: Dissolve a small amount in Methanol. Cloudiness suggests significant conversion to Boric Acid (insoluble in MeOH).
- Stoichiometry Adjustment: If using older stock, assume 5-10% boroxine formation and adjust molecular weight calculations slightly or use an excess.

Handling Workflow Diagram

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Figure 2: Standard Operating Procedure (SOP) for maintaining reagent integrity.

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Emergency Response & Waste Management

First Aid

- Eye Contact: Immediately flush with water for 15 minutes. Critical: Boronic acids can buffer local pH; continuous irrigation is vital to remove the Lewis acid source.
- Skin Contact: Wash with soap and water.[1][2] Do not use solvents (ethanol/DMSO) which may enhance transdermal absorption of the methoxyethyl moiety.
- Inhalation: Move to fresh air. If wheezing occurs, medical attention is required (asthmatic sensitization is rare but possible).

Fire Fighting

- Media: Alcohol-resistant foam, dry chemical, or

  .
- Hazards: Combustion generates Boron Oxides (irritating white smoke) and Carbon Monoxide. Firefighters must wear SCBA.

Disposal

- Protocol: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Note: Boron compounds are generally not biodegradable. Do not dispose of via sinks/drains.

Application Context: Suzuki-Miyaura Coupling

Technical Challenge: Alkyl boronic acids are slower to transmetallate than aryl partners and are prone to

-hydride elimination or protodeboronation.

Optimization Strategy:

- Base Selection: Use milder bases (

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or

) rather than strong hydroxides to prevent protodeboronation.

- Catalyst: Electron-rich ligands (e.g., PCy3, SPhos) facilitate the oxidative addition and transmetallation steps for alkyl-boron species.
- Additives: Addition of silver salts (e.g.,

) can sometimes facilitate the transmetallation of alkyl boronic acids.

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